

An In-depth Technical Guide to the Chemical and Physical Properties of Dibutylamine

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Compound of Interest

Compound Name: *Dibutylamine*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutylamine (DBA), a secondary amine with the chemical formula $(C_4H_9)_2NH$, is a versatile and important compound in various chemical and industrial applications. Its utility spans from being a corrosion inhibitor and a manufacturing intermediate for emulsifiers, to a flotation agent and a catalyst in vulcanization processes.[1] For professionals in research, science, and drug development, a thorough understanding of its chemical and physical properties is paramount for its safe handling, effective use in synthesis, and for predicting its behavior in various experimental and industrial settings. This technical guide provides a comprehensive overview of the core chemical and physical properties of **dibutylamine**, detailed experimental protocols for their determination, and a visualization of a key chemical reaction.

Chemical and Physical Properties

Dibutylamine is a colorless to yellow liquid characterized by a distinct amine-like or ammonia-like odor.[2][3] It is a flammable and corrosive compound, necessitating careful handling and storage.[2][4] The key physical and chemical properties of **dibutylamine** are summarized in the tables below for easy reference and comparison.

Core Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₉ N	[2]
Molecular Weight	129.24 g/mol	[2]
Appearance	Colorless to yellow liquid	[2][3]
Odor	Amine-like, fishy, ammoniacal	[2][5]
CAS Number	111-92-2	[4]
IUPAC Name	N-butylbutan-1-amine	[2]

Physicochemical Data

Property	Value	Conditions	Source(s)
Boiling Point	159 °C to 161 °C	at 760 mmHg	[3][6]
Melting Point	-62 °C to -59 °C	[7][8]	
Density	0.767 g/mL	at 25 °C	[3][6]
0.759 g/cm ³	at 20 °C	[9]	
Flash Point	40.5 °C to 47 °C	Closed Cup	[3][7]
125 °F	Open Cup	[9]	
Solubility in Water	3.8 g/L to 4.7 g/L	at 20-25 °C	[5][6]
Vapor Pressure	1.9 mmHg to 2.59 mmHg	at 20-25 °C	[2][6]
Vapor Density	4.46 (air = 1)	[2][6]	
Refractive Index	1.417 to 1.4177	at 20 °C	[2][3]
Autoignition Temp.	260 °C to 312 °C	[3][5]	
logP (o/w)	2.83	[2]	
pKa	11.25	at 21 °C	[10]

Experimental Protocols

Accurate determination of the physicochemical properties of **dibutylamine** is crucial for its application and safety. The following are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic constant at a given pressure.

Methodology (based on ASTM D1120):

A suitable method for determining the boiling point of **dibutylamine** is based on the principles outlined in ASTM D1120 "Standard Test Method for Boiling Point of Engine Coolants".

- Apparatus: A round-bottom flask of appropriate size, a heating mantle, a condenser, a calibrated thermometer, and boiling chips.
- Procedure: a. Place a measured volume of **dibutylamine** into the round-bottom flask along with a few boiling chips to ensure smooth boiling. b. Assemble the distillation apparatus with the flask securely placed in the heating mantle and the condenser attached vertically. The thermometer should be positioned so that the top of the bulb is level with the bottom of the side-arm of the flask. c. Begin heating the flask gently with the heating mantle. d. As the liquid heats, vapors will rise and begin to condense on the thermometer bulb. e. The temperature will stabilize at the boiling point of the liquid. Record the temperature at which the liquid is boiling and there is a continuous condensation of vapor on the thermometer. f. Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this occurs at a sharp, well-defined temperature. Since **dibutylamine** is a liquid at room temperature, its melting point is determined by cooling the substance until it freezes and then gently warming it to observe the melting temperature.

Methodology:

- Apparatus: A small test tube, a cooling bath (e.g., dry ice/acetone), a calibrated low-temperature thermometer or thermocouple, and a stirring rod.
- Procedure: a. Place a small sample of **dibutylamine** in the test tube. b. Immerse the test tube in the cooling bath, stirring the sample gently with the thermometer or stirring rod. c. Observe the temperature at which the liquid solidifies (freezing point). d. Remove the test tube from the cooling bath and allow it to warm up slowly at room temperature. e. The temperature at which the solid begins to melt and the temperature at which the last crystal disappears is recorded as the melting point range. For a pure substance, this range should be narrow.

Determination of Density

Density is the mass of a substance per unit volume. It is an important physical property that can be used to identify a substance and to determine its purity.

Methodology (using a pycnometer):

- Apparatus: A pycnometer (a glass flask with a precise volume), a calibrated analytical balance, and a constant temperature water bath.
- Procedure: a. Clean and dry the pycnometer thoroughly and determine its mass (m_1). b. Fill the pycnometer with distilled water and place it in the constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium. c. Adjust the volume of the water to the pycnometer's calibration mark and weigh it (m_2). The mass of the water is ($m_2 - m_1$). The volume of the pycnometer is the mass of the water divided by the known density of water at that temperature. d. Empty and dry the pycnometer. e. Fill the pycnometer with **dibutylamine**, bring it to the same constant temperature, adjust the volume to the calibration mark, and weigh it (m_3). f. The mass of the **dibutylamine** is ($m_3 - m_1$). g. The density of **dibutylamine** is calculated by dividing its mass by the volume of the pycnometer.

Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. This is a critical safety parameter.

Methodology (based on ASTM D93 - Pensky-Martens Closed Cup Tester):

- Apparatus: A Pensky-Martens closed-cup tester, which consists of a test cup with a lid that has openings for a thermometer, a stirrer, and an ignition source.
- Procedure: a. Pour the sample of **dibutylamine** into the test cup up to the marked level. b. Place the lid on the cup and begin heating the sample at a slow, constant rate while stirring. c. At regular temperature intervals, apply the test flame by dipping it into the vapor space of the cup through the opening in the lid. d. The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite with a brief flash.

Chemical Reactivity and Signaling Pathways

Dibutylamine, as a secondary amine, exhibits characteristic reactivity. It is a weak base and reacts with acids to form salts. One of the most significant reactions from a toxicological and regulatory perspective, particularly in the context of drug development, is its reaction with nitrosating agents to form N-nitrosodibutylamine, a potential carcinogen.

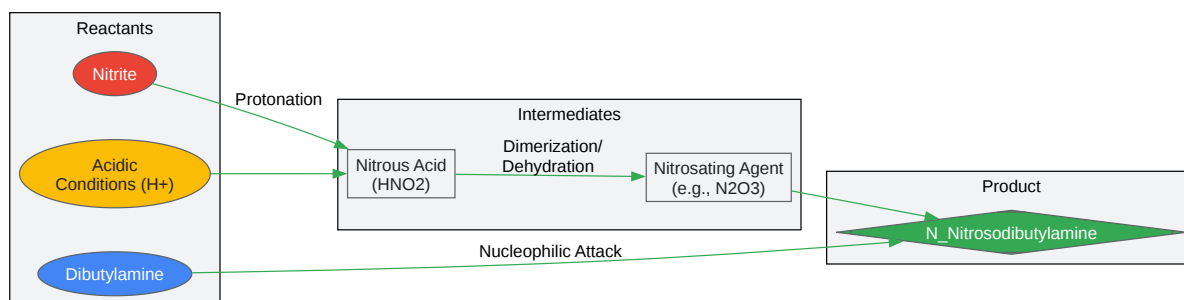
N-Nitrosation of Dibutylamine

The formation of N-nitrosamines from secondary amines like **dibutylamine** can occur in the presence of nitrite salts under acidic conditions. This reaction is of concern in the pharmaceutical industry as it can lead to the formation of genotoxic impurities in drug products.

The simplified reaction pathway is as follows:

- In an acidic environment, nitrite ions (NO_2^-) are protonated to form nitrous acid (HNO_2).
- Two molecules of nitrous acid can then form dinitrogen trioxide (N_2O_3), which is a potent nitrosating agent.
- The lone pair of electrons on the nitrogen atom of **dibutylamine** attacks the electrophilic nitrogen of the nitrosating agent.
- Subsequent deprotonation leads to the formation of N-nitrosodibutylamine.

Below is a Graphviz diagram illustrating this reaction pathway.



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Caption: Reaction pathway for the N-nitrosation of **dibutylamine**.

Conclusion

This technical guide has provided a detailed overview of the essential chemical and physical properties of **dibutylamine**. The tabulated data offers a quick and accessible reference for laboratory and industrial applications. The outlined experimental protocols, based on standard methodologies, provide a framework for the accurate determination of these properties. The visualization of the N-nitrosation reaction highlights a key area of chemical reactivity relevant to safety and regulatory considerations in drug development and other fields. A thorough understanding of these fundamental characteristics is crucial for the safe and effective utilization of **dibutylamine** in scientific research and industrial processes.

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